

DNA Polymerase-IN-3: A Technical Guide on Target Specificity

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Compound of Interest

Compound Name: DNA polymerase-IN-3

Cat. No.: B6324103

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This document provides a detailed technical overview of **DNA polymerase-IN-3**, a coumarin-based inhibitor. The information is compiled from available scientific literature to guide research and development efforts.

Core Compound Information

DNA polymerase-IN-3 (also referred to as Compound 5b) is a synthetic coumarin derivative.^[1] It was identified as part of a library of related compounds evaluated for antiproliferative activity.^[2] The primary molecular target identified for this compound is Taq DNA polymerase, a thermostable enzyme widely used in polymerase chain reaction (PCR).^{[1][3][4][5]} Its inhibitory action suggests potential applications in the research of proliferative diseases.^{[1][4][6]}

Quantitative Data: Inhibitory Potency

While **DNA polymerase-IN-3** was identified as an active inhibitor of Taq DNA polymerase, its specific IC₅₀ value is not publicly reported. However, a 2023 study in ACS Omega provides quantitative data for other structurally related coumarin derivatives synthesized and tested in the same library. These data offer context for the general potency of this chemical series against DNA polymerases.

Table 1: IC₅₀ Values of Related Coumarin Derivatives^[2]

Compound ID	MedChemExpress Name	Target Enzyme	IC50 Value (μM)
2d	DNA polymerase-IN-1	Taq DNA Polymerase	20.7 ± 2.10
3c	DNA polymerase-IN-2	Taq DNA Polymerase	48.25 ± 1.20
3d	-	Taq DNA Polymerase	143.25 ± 4.22
3e	-	Taq DNA Polymerase	188.35 ± 19.40

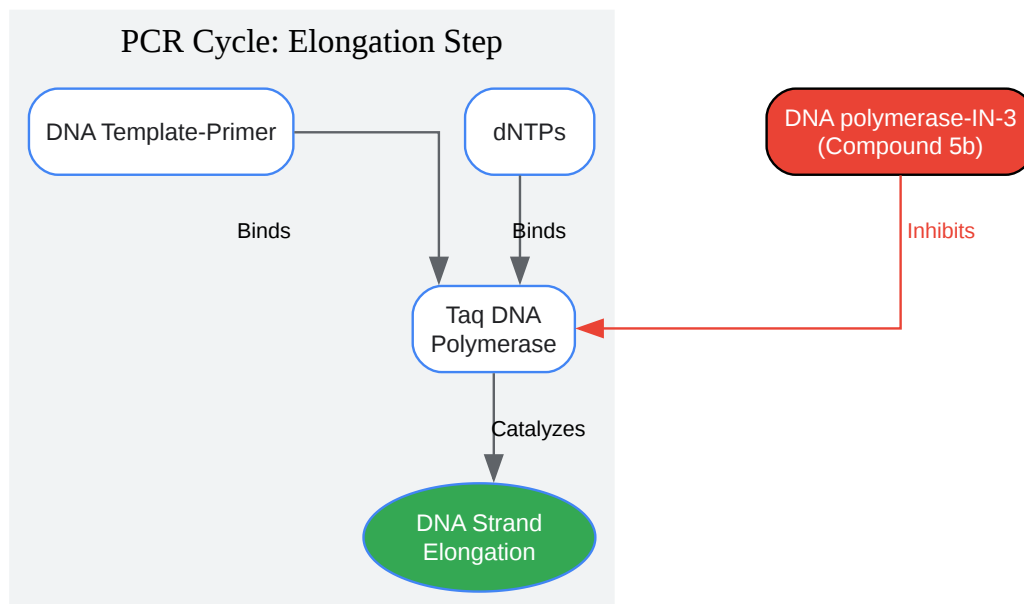
| 5c | DNA polymerase-IN-4 | MMLV Reverse Transcriptase | 134.22 ± 2.37 |

Note: Data extracted from Bruna-Haupt, et al. (2023).[2]

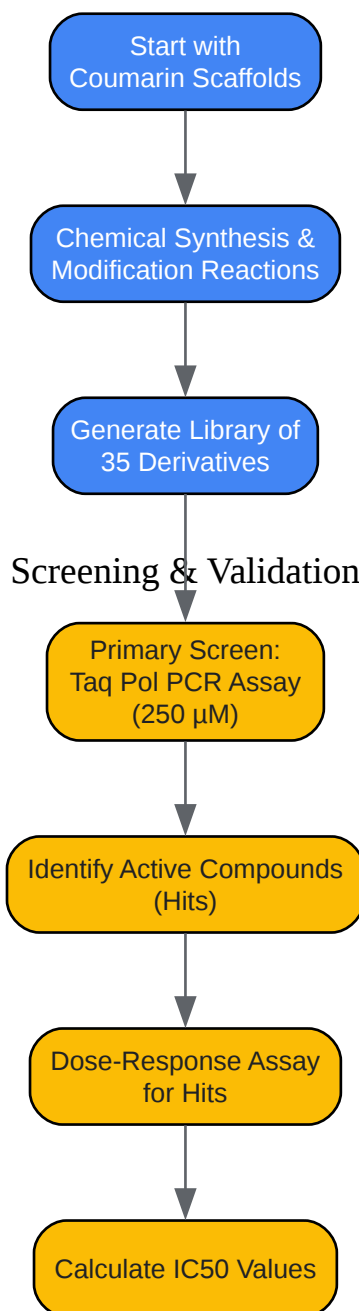
Mechanism of Action & Signaling Pathway

The precise kinetic mechanism of inhibition for **DNA polymerase-IN-3** has not been elucidated. Generally, inhibitors of DNA polymerase can act through various mechanisms, such as competing with dNTPs for the active site, binding to an allosteric site to induce a conformational change, or interfering with the DNA template binding. Given its identification in a high-throughput screen, further kinetic studies are required to determine its mode of action.

The logical pathway of inhibition in a PCR context is the direct interference with the enzymatic activity of Taq DNA polymerase, leading to the cessation of DNA strand elongation.



Compound Generation



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